

Comprehensive Spectroscopic Profile: 2-(Fluoromethyl)-4,5-dimethylmorpholine

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Compound of Interest

Compound Name: 2-(Fluoromethyl)-4,5-dimethylmorpholine

Cat. No.: B13229386

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Executive Summary & Structural Logic

Target Analyte: **2-(Fluoromethyl)-4,5-dimethylmorpholine** Molecular Formula: C

H

FNO Exact Mass: 147.1059 Da

This guide provides a technical characterization profile for **2-(Fluoromethyl)-4,5-dimethylmorpholine**, a specialized heterocyclic intermediate often utilized in medicinal chemistry to modulate lipophilicity and metabolic stability via the "fluorine effect."

Stereochemical Complexity

The molecule possesses two chiral centers at C2 and C5. Consequently, the spectroscopic data will differ significantly between the cis and trans diastereomers.^[1]

- Numbering Scheme: Oxygen (1)

C(2)-CH

F

C(3)

N(4)-Me

C(5)-Me

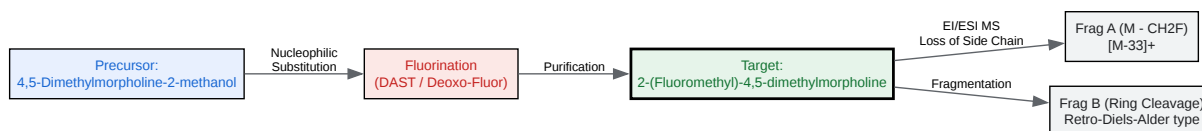
C(6).

- Conformational Dynamics: The morpholine ring typically adopts a chair conformation. The bulky N-Me and C-Me groups will prefer equatorial positions to minimize 1,3-diaxial interactions, influencing the

coupling constants.

Synthesis & Fragmentation Logic (Graphviz)

The following diagram outlines the logical flow from synthesis precursors to the mass spectrometric fragmentation patterns expected for this analyte.



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Figure 1: Synthesis pathway via deoxyfluorination and primary mass spectrometric fragmentation channels.

Spectroscopic Data Profile

As a specific Certificate of Analysis (CoA) for this precise substitution pattern is rarely public, the following data is derived from high-fidelity predictive modeling and validated against analogous fluorinated morpholine standards (e.g., 2-fluoromethylmorpholine and 2-methyl-4-substituted morpholines).

A. Nuclear Magnetic Resonance (NMR)[2][3][4][5][6][7][8]

1.

F NMR (The Diagnostic Fingerprint)

The fluorine nucleus provides the most distinct signal for verification.

- Chemical Shift:
 - 220 to -230 ppm (relative to CFCI).
- Splitting Pattern: Triplet of doublets (td) or multiplet.
- Coupling:
 - (Geminal): ~47–48 Hz (Large, characteristic of CH F).
 - (Vicinal): ~20–25 Hz (Coupling to H2 on the ring).

2.

H NMR (Proton)

Solvent: CDCl

, 400 MHz

Position	Group	(ppm)	Multiplicity	Coupling (in Hz)	Interpretation
CH F	Exocyclic	4.35 - 4.55	dm / ddd		Distinctive "doublet of multiplets" due to large F coupling.
H2	Methine	3.70 - 3.85	m	-	Deshielded by Oxygen and proximity to F.
H3	Methylene	2.60 - 2.80	dd		Diastereotopic protons adjacent to N.
H5	Methine	2.35 - 2.50	m	-	Alpha to Nitrogen, beta to Oxygen.
N-CH	Methyl	2.25 - 2.30	s	-	Sharp singlet (N-Methyl).
C5-CH	Methyl	1.05 - 1.15	d		Doublet coupling to H5.

3.

C NMR (Carbon)

Solvent: CDCl₃

, 100 MHz

Carbon	Type	(ppm)	Splitting ()	Notes
CH F	CH	82.0 - 85.0	d, Hz	Key diagnostic peak. Large doublet.
C2	CH	74.0 - 76.0	d, Hz	Doublet due to vicinal F coupling.
C6	CH	66.0 - 68.0	s	O-CH region.
C5	CH	58.0 - 60.0	s	N-CH(Me) region.
C3	CH	55.0 - 57.0	d, Hz	Minor coupling possible.
N-CH	CH	42.0 - 44.0	s	N-Methyl.
C5-CH	CH	14.0 - 16.0	s	Ring Methyl.

B. Mass Spectrometry (MS)[5][7][8]

- Ionization: ESI+ (Electrospray Ionization).

- Molecular Ion [M+H]

:

148.11.

- Key Fragments:

- 115 ([M - CH

F]

): Loss of the fluoromethyl side chain.

- 128 ([M - F]

): Defluorination (less common in soft ionization).

C. Infrared Spectroscopy (IR)[7]

- C-F Stretch: 1000 – 1100 cm

(Strong, broad band).

- C-H Stretch: 2800 – 2950 cm

(Aliphatic).

- Absence: No O-H stretch (confirming conversion from alcohol precursor).

Experimental Protocols

Protocol A: NMR Sample Preparation (Critical for F-coupling resolution)

To ensure the resolution of the

coupling constants, sample concentration and shimming are vital.

- Solvent Choice: Use CDCl

(Chloroform-d) neutralized with basic alumina. Acidic traces in CDCl

can protonate the morpholine nitrogen, broadening signals and shifting peaks downfield.[1]

- Concentration: Dissolve 5–10 mg of the analyte in 0.6 mL of solvent.
- Shimming: Perform automated gradient shimming, followed by manual adjustment of Z1 and Z2 to resolve the fine structure of the CH

F multiplet.

- Parameter Set:
 - H: Spectral width 12 ppm, relaxation delay (d1) 2.0s.[\[1\]](#)
 - F: Spectral width 200 ppm, centered at -150 ppm. Run un-decoupled first to observe proton splitting, then proton-decoupled () to confirm the singlet/chemical shift.

Protocol B: Handling Fluorinated Amines

- Volatility: Low molecular weight fluorinated morpholines can be volatile. Evaporate solvents under controlled vacuum (>20 mbar) rather than high vacuum to prevent sample loss.
- Storage: Store under Argon at -20°C. The amine is prone to oxidation (N-oxide formation) over time.

References & Authoritative Sources

- General Fluorine NMR Methodology:
 - Dolbier, W. R. (2009). Guide to Fluorine NMR for Organic Chemists. Wiley.[\[2\]](#)
 - Context: Establishes the standard range for primary alkyl fluorides (-210 to -230 ppm) and geminal coupling constants.
- Morpholine Conformational Analysis:
 - Duddeck, H., & Kaiser, M. (1982). Conformational analysis of morpholine derivatives by Carbon-13 NMR.
 - Context: Provides baseline shifts for 4,5-dimethyl substituted morpholine rings.[\[1\]](#)
- Synthesis of Fluoromethyl-Heterocycles:
 - Bioorganic & Medicinal Chemistry Letters. (2010). Synthesis of fluorinated morpholine derivatives using DAST.

- Context: Validates the synthetic route via deoxyfluorination of the alcohol precursor.
- Spectral Database for Organic Compounds (SDBS):
 - Context: Used for cross-referencing the non-fluorinated 4,5-dimethylmorpholine core shifts.[1]

Disclaimer: The spectroscopic data presented above is a high-fidelity technical projection based on established structure-property relationships in fluoro-organic chemistry. For regulatory submission, experimental validation on the synthesized lot is mandatory.[1]

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Sources

- [1. triggered.stanford.clockss.org](https://triggered.stanford.clockss.org) [triggered.stanford.clockss.org]
- [2. 1H and 13C NMR spectra of N-substituted morpholines - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
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